

Recrystallization solvents for high purity 2-(2,4,6-Trichlorophenoxy)acetohydrazide

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Compound of Interest

Compound Name: 2-(2,4,6-Trichlorophenoxy)acetohydrazide
CAS No.: 190588-40-0
Cat. No.: B2936546

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Technical Support: Recrystallization & Purity Guide

Topic: High-Purity 2-(2,4,6-Trichlorophenoxy)acetohydrazide

CAS: 190588-40-0 | Molecular Formula: $C_8H_7Cl_3N_2O_2$ | MW: 269.51 g/mol [\[1\]](#)[\[2\]](#)

Executive Summary & Solvent Selection Strategy

The Challenge: Recrystallizing **2-(2,4,6-trichlorophenoxy)acetohydrazide** presents a specific challenge due to the 2,4,6-trichloro substitution pattern. These chlorine atoms introduce significant lipophilicity and steric bulk compared to unsubstituted phenoxyacetohydrazides. This often leads to "oiling out" (liquid-liquid phase separation) rather than clean crystallization if the solvent polarity or cooling rate is not precisely controlled.

Solvent Recommendations: Based on the solubility differential between the polar hydrazide moiety and the lipophilic trichlorophenyl ring, the following solvent systems are validated for this class of compounds.

Solvent System	Role	Performance Rating	Technical Notes
Ethanol (95%)	Primary	★★★★★ (Best Balance)	The "Gold Standard." Dissolves the compound at reflux (78°C) but shows poor solubility at 0°C, maximizing yield. The 5% water content aids in suppressing ester impurities.
Ethanol/Water (1:1)	Yield Optimized	★★★★★	High yield, but risk of trapping impurities. Use only if the crude purity is already >90%. Water acts as a strong anti-solvent.
DMF (Dimethylformamide)	Purity Optimized	★★★★	Excellent for growing large single crystals (e.g., for X-ray diffraction). However, high boiling point makes drying difficult.
Acetonitrile	Alternative	★★★	Good for removing specific non-polar impurities, but lower overall recovery yield due to higher solubility at room temperature.

Standard Operating Procedure (SOP): Ethanol Recrystallization

Objective: Purify crude hydrazide to >98% purity, removing unreacted ethyl 2-(2,4,6-trichlorophenoxy)acetate and colored oxidation byproducts.

Protocol:

- Saturation: Place the crude solid in a round-bottom flask. Add Ethanol (95%) at a ratio of 10 mL per gram of solid.
- Reflux: Heat to boiling (approx. 78°C) with stirring.
 - Checkpoint: If the solid does not dissolve completely after 10 minutes of reflux, add more ethanol in 1 mL increments.
- Hot Filtration (Critical): If insoluble particles remain (likely inorganic salts or symmetrical hydrazine byproducts), filter the hot solution through a pre-warmed funnel.
- Controlled Cooling: Remove from heat. Allow the flask to cool to room temperature slowly (over 30-45 minutes).
 - Why? Rapid cooling traps the starting ester inside the crystal lattice.
- Crystallization: Once at room temperature, move to an ice bath (0-4°C) for 1 hour.
- Isolation: Filter the white needles via vacuum filtration.
- Washing: Wash the filter cake with cold ethanol (approx. 2 mL/g).
- Drying: Dry in a vacuum oven at 50°C for 4 hours.

Troubleshooting & FAQs

Q1: My product is "oiling out" (forming a sticky goo at the bottom) instead of crystallizing. Why?

A: This is a classic issue with chlorinated aromatics. The melting point of the solvated compound is likely depressed below the temperature of the solvent.

- The Fix: Re-heat to dissolve the oil. Add a "seed crystal" of pure product (if available) when the solution is slightly cloudy. Alternatively, scratch the inner wall of the flask with a glass rod to induce nucleation. Do not put it directly into an ice bath; let it sit at ambient temperature.

Q2: The crystals are yellowish.[\[3\]](#) How do I remove the color?

A: Yellowing indicates oxidation of the phenolic substructure or trace hydrazine decomposition.

- The Fix: During the reflux step (Step 2), add Activated Charcoal (5-10% w/w). Boil for 5-10 minutes, then perform the Hot Filtration step strictly over a bed of Celite to remove the charcoal.

Q3: My melting point is wide (e.g., 145-155°C). What does this mean?

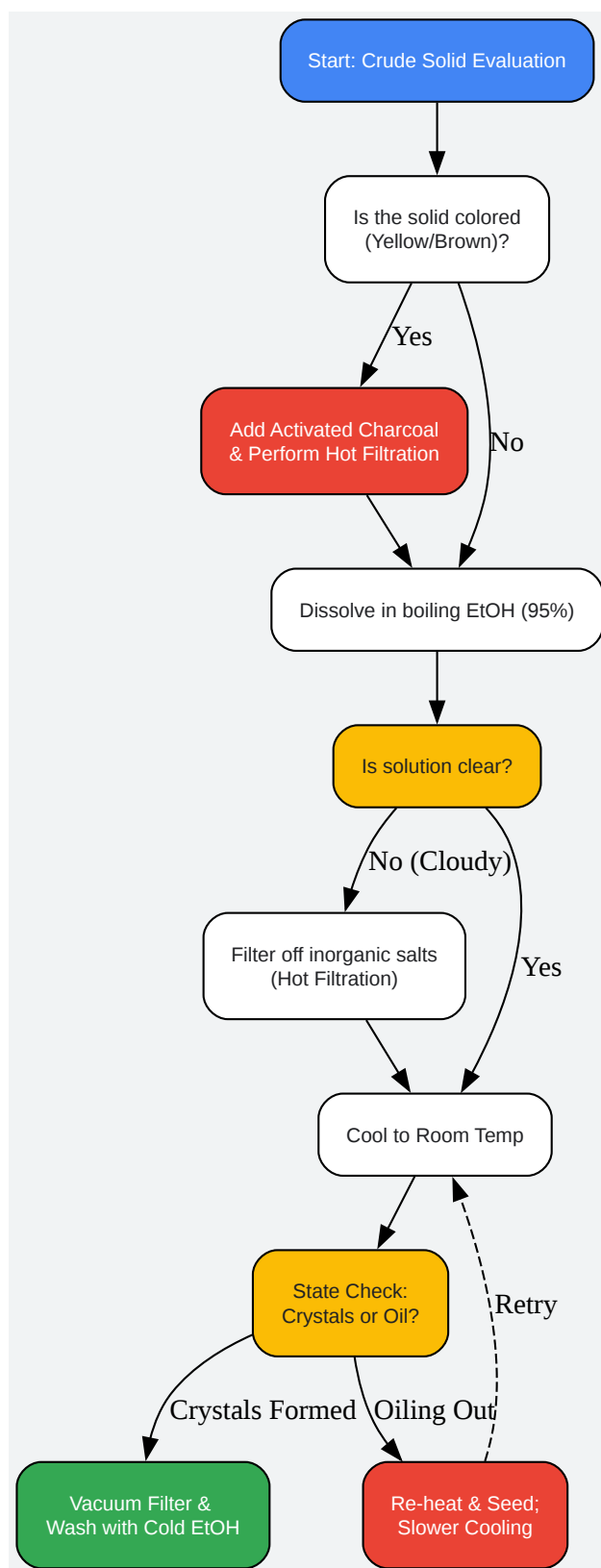
A: A range $>2^{\circ}\text{C}$ indicates impure material. The most likely contaminant is the unreacted ester intermediate.

- The Fix: The ester is more soluble in ethanol than the hydrazide. Recrystallize again using a slightly larger volume of ethanol (12-15 mL/g) to keep the ester in solution during the filtration step.

Visual Workflows

Figure 1: Recrystallization Logic Flow

A decision tree for selecting the correct purification path based on crude material state.

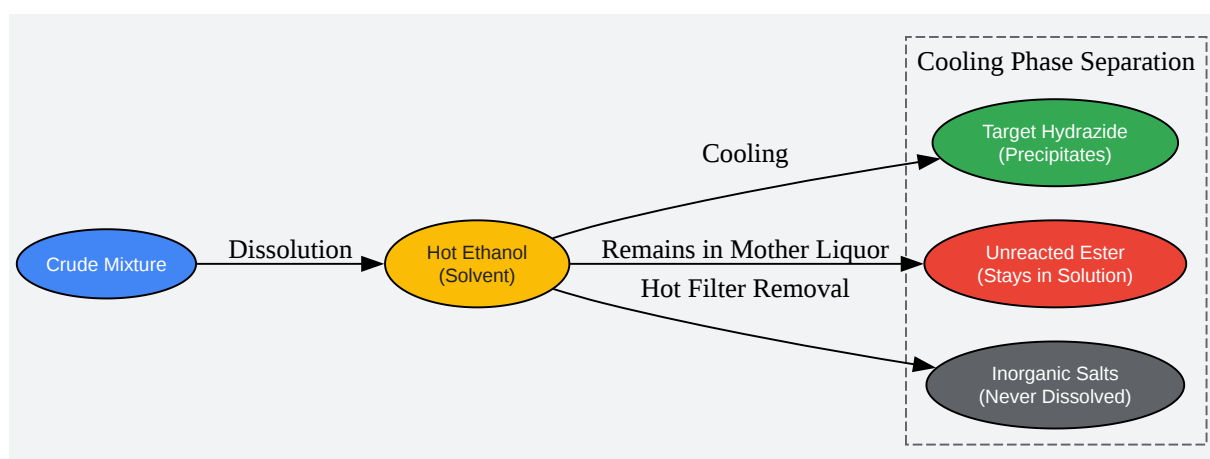


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Caption: Workflow for purifying **2-(2,4,6-trichlorophenoxy)acetohydrazide**, addressing coloration and phase separation issues.

Figure 2: Impurity Removal Mechanism

Visualizing how the solvent system separates the target hydrazide from common byproducts.



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Caption: Separation logic: The target hydrazide precipitates upon cooling, while lipophilic ester impurities remain dissolved in the ethanol mother liquor.

References

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- National Institutes of Health (PMC).Structural studies of N'-[2-(2,4-dichlorophenoxy)acetyl]acetohydrazide. (Crystallographic data for the dichloro-analog,

informing solvent choices).

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Sources

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